

o-Cumylphenol solubility in different organic solvents

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Compound of Interest

Compound Name: *o*-Cumylphenol

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o-Cumylphenol Solubility: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Introduction

o-Cumylphenol, also known as 2-cumylphenol, is an organic compound that, along with its isomer p-cumylphenol, is produced through the acid-catalyzed alkylation of phenol with α -methylstyrene. The separation of these isomers is a crucial step in their production, suggesting differences in their physical properties, including solubility. Understanding the solubility of **o-cumylphenol** in various organic solvents is essential for its purification, formulation, and application in diverse fields such as resin production and as a chemical intermediate.

This technical guide provides a summary of the available solubility information for cumylphenol isomers and outlines standard experimental protocols for determining the solubility of phenolic compounds. Due to a notable lack of specific quantitative data for **o-cumylphenol** in publicly available literature, data for its isomer, p-cumylphenol, is presented for comparative purposes.

Comparative Solubility of Cumylphenol Isomers

While specific quantitative solubility data for **o-cumylphenol** is scarce, qualitative information can be inferred from separation and purification processes described in chemical literature. The differing polarities and molecular geometries of the ortho and para isomers are expected to result in different solubilities in any given solvent.

For comparison, the following table summarizes the known quantitative solubility of p-cumylphenol in several organic solvents. It is important to note that these values are not directly transferable to **o-cumylphenol** but provide a valuable reference point for researchers.

Solvent	Temperature (°C)	Solubility (g / 100g solvent)
Methanol	30	59.3
Acetone	30	25.3
Benzene	30	2.4
Carbon Tetrachloride	30	-
Ethane	30	29.2

Data for p-cumylphenol. Data for **o-cumylphenol** is not readily available.

Experimental Protocols for Solubility Determination

The solubility of a solid organic compound like **o-cumylphenol** in an organic solvent can be determined using several established methods. The choice of method often depends on the required accuracy, the properties of the solute and solvent, and the available analytical equipment. Two common and reliable methods are the gravimetric method and the spectroscopic method.

Gravimetric Method (Shake-Flask)

The shake-flask method is a straightforward and widely used technique for determining equilibrium solubility.^[1]

Methodology:

- **Preparation of Saturated Solution:** An excess amount of **o-cumylphenol** is added to a known volume or mass of the selected organic solvent in a sealed container (e.g., a screw-capped vial or flask).

- **Equilibration:** The container is agitated at a constant temperature for a prolonged period (typically 24-72 hours) to ensure that equilibrium is reached. A constant temperature bath with a shaker is ideal for this purpose.
- **Phase Separation:** After equilibration, the agitation is stopped, and the undissolved solid is allowed to settle, leaving a clear, saturated supernatant.
- **Sampling:** A known volume or mass of the clear supernatant is carefully withdrawn using a pipette.
- **Solvent Evaporation:** The sampled supernatant is transferred to a pre-weighed container, and the solvent is evaporated under controlled conditions (e.g., in a vacuum oven at a temperature that does not cause decomposition of the solute).
- **Mass Determination:** The container with the dried solute is weighed. The mass of the dissolved **o-cumylphenol** is determined by subtracting the initial mass of the container.
- **Calculation:** The solubility is calculated as the mass of the solute per unit mass or volume of the solvent.

Spectroscopic Method

This method is suitable when the solute has a distinct chromophore that allows for quantification using UV-Vis spectroscopy.

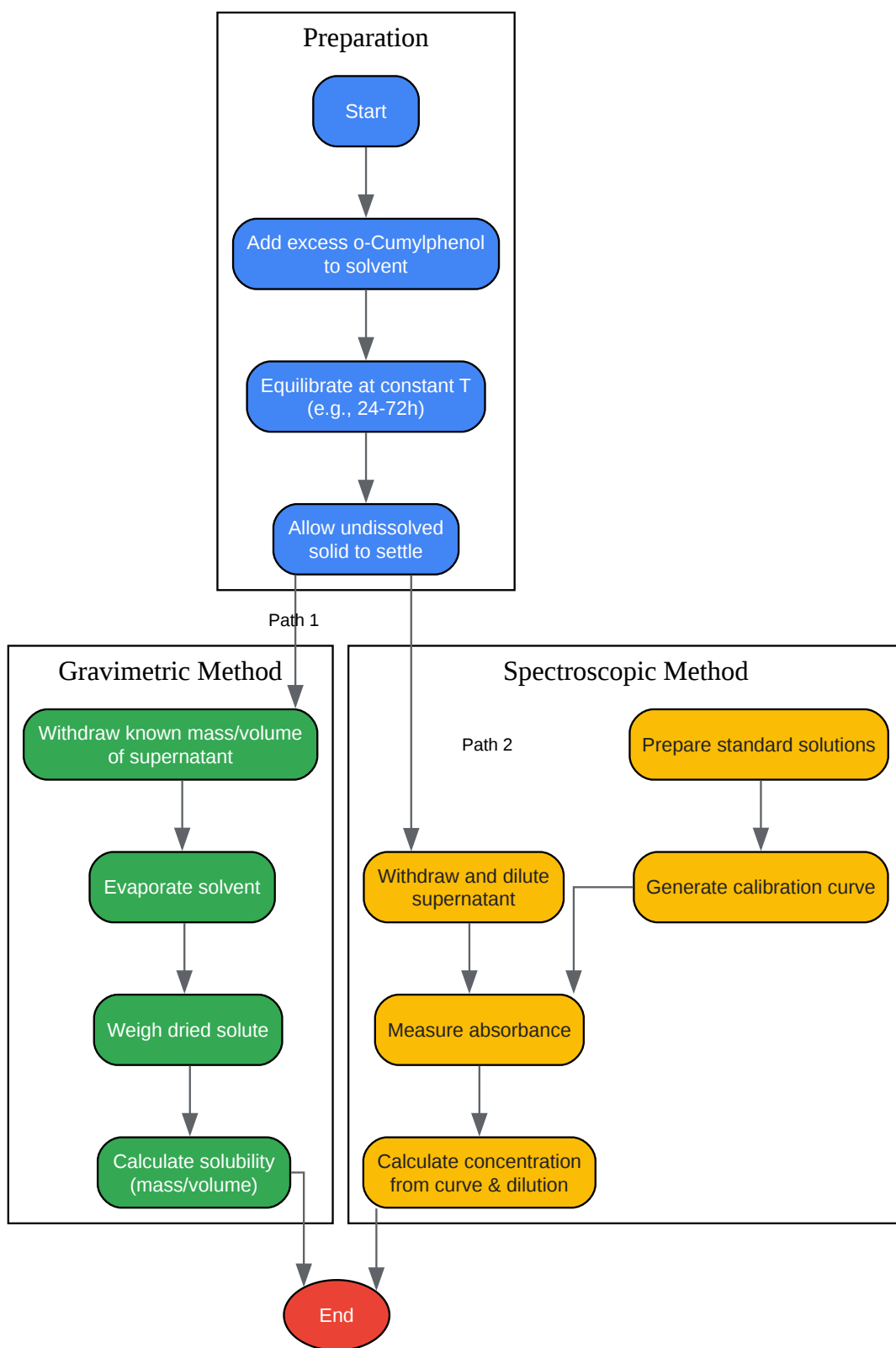
Methodology:

- **Preparation of Standard Solutions:** A series of standard solutions of **o-cumylphenol** in the chosen solvent are prepared at known concentrations.
- **Calibration Curve:** The absorbance of each standard solution is measured at a specific wavelength (λ_{max}) where the compound absorbs maximally. A calibration curve of absorbance versus concentration is then plotted.
- **Preparation of Saturated Solution:** A saturated solution is prepared as described in the gravimetric method (steps 1 and 2).

- **Phase Separation and Dilution:** After equilibration and settling of the excess solid, a small, accurately measured volume of the clear supernatant is withdrawn. This aliquot is then diluted with a known volume of the fresh solvent to bring its concentration within the linear range of the calibration curve.
- **Absorbance Measurement:** The absorbance of the diluted sample is measured at the same λ_{max} used for the standards.
- **Concentration Determination:** The concentration of the diluted sample is determined from the calibration curve.
- **Calculation:** The original concentration in the saturated solution (i.e., the solubility) is calculated by taking the dilution factor into account.

Workflow and Visualization

The following diagrams illustrate the logical flow of determining the solubility of **o-cumylphenol**.



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Caption: Experimental workflow for determining **o-Cumylphenol** solubility.

Conclusion

While direct quantitative solubility data for **o-cumylphenol** remains elusive in readily accessible literature, this guide provides a framework for researchers by presenting comparative data for its isomer, p-cumylphenol, and detailing robust experimental protocols for its determination. The provided methodologies, particularly the gravimetric and spectroscopic methods, offer reliable means to quantify the solubility of **o-cumylphenol** in various organic solvents. Such data is critical for advancing the research, development, and application of this important chemical compound.

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References

- 1. researchgate.net [researchgate.net]
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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com